

Triclabendazole sulfoxide-d3 certificate of analysis

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Compound of Interest

Compound Name: Triclabendazole sulfoxide-d3

Cat. No.: B12411471

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Technical Guide: Triclabendazole Sulfoxide-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Triclabendazole sulfoxide-d3**, a deuterated analog of Triclabendazole sulfoxide. Triclabendazole is an anthelmintic drug used in the treatment of fascioliasis. The sulfoxide metabolite is the primary active form found in plasma.^[1] The deuterated version serves as an internal standard for quantitative analysis.

Certificate of Analysis (Representative Data)

The following table summarizes typical quality control data for **Triclabendazole sulfoxide-d3**.

Test	Specification	Method
Appearance	White to Off-White Powder	Visual Inspection
Molecular Formula	C14H6D3Cl3N2O2S	---
Molecular Weight	378.68 g/mol	Mass Spectrometry
Purity (HPLC)	≥98.0%	HPLC
Purity (qNMR)	≥98.0%	qNMR
Identity (¹ H NMR)	Conforms to Structure	¹ H NMR Spectroscopy
Identity (MS)	Conforms to Structure	Mass Spectrometry
Solubility	Soluble in Ethanol and Acetone	Visual Inspection
Storage	2-10°C	---

Chemical and Physical Properties

Property	Value	Source
CAS Number	100648-13-3 (unlabeled)	[1]
Molecular Formula	C14H6D3Cl3N2O2S	[1]
Molecular Weight	378.68	[1]
IUPAC Name	6-chloro-5-(2,3-dichlorophenoxy)-2-(trideuteriomethylsulfinyl)-1H-benzimidazole	[2]

Experimental Protocols

Detailed methodologies for the analysis of Triclabendazole and its metabolites are crucial for research and development. Below are representative protocols derived from published analytical methods.

LC-MS/MS Method for Quantification in Ovine Plasma

This method is adapted from a rapid and selective liquid chromatography-tandem mass spectrometry (LC-MS/MS) procedure for the determination of Triclabendazole sulfoxide in sheep plasma.^{[3][4]}

- Sample Preparation:
 - Plasma protein precipitation with acetonitrile is used for sample processing.^{[3][4]}
- Chromatographic Conditions:
 - Column: Gemini NX-C18, 2.0 x 50 mm, 3 μ m^[3]
 - Mobile Phase A: 0.1% formic acid in acetonitrile^{[3][4]}
 - Mobile Phase B: 0.1% formic acid in water^{[3][4]}
 - Gradient Elution:
 - 0–1 min: 35% A
 - 1–2.5 min: 55% A
 - 2.5–4 min: 35% A^[3]
 - Flow Rate: 0.6 mL/min^{[3][4]}
 - Column Temperature: 30°C^[3]
- Mass Spectrometry Conditions:
 - Ionization: Heated Electrospray Ionization (HESI), Positive Mode^[3]
 - Detection: Multiple Reaction Monitoring (MRM)^[4]
 - Transition: m/z 376.97 → m/z 360.10^{[3][4]}
 - Collision Energy: 19 V^[3]

HPLC Method for Enantiomeric Separation

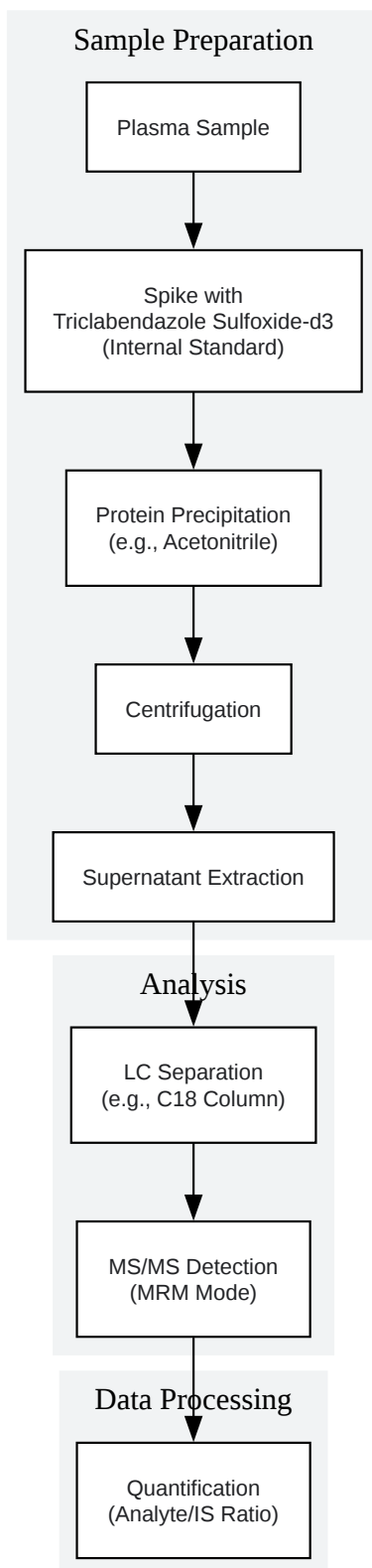
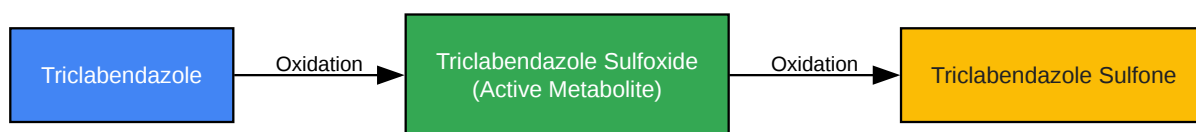
The following protocol is for the separation of Triclabendazole sulfoxide enantiomers using a chiral stationary phase.[5]

- Chromatographic Conditions:
 - Column: Chiralpak AS-H[5]
 - Mobile Phase: n-hexane-2-propanol-trifluoroacetic acid (70:30:0.1, v/v/v)[5]
 - Column Temperature: 40°C[5]

Visualizations

Metabolic Pathway of Triclabendazole

Triclabendazole is rapidly metabolized in the body to its active sulfoxide and subsequently to the sulfone metabolite.[6]



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